

Navigating the Safe Disposal of Enrasentan: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enrasentan*

Cat. No.: *B1671347*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe and compliant disposal of **enrasentan**, a bioactive small molecule used in research. Adherence to these procedures is vital to ensure the safety of laboratory personnel and the protection of our environment.

Enrasentan is a member of the class of indanes and functions as an endothelin receptor antagonist.^[1] While specific disposal protocols for **enrasentan** are not readily available, the following guidelines are based on best practices for the disposal of research-grade chemicals and investigational drugs.

Key Characteristics of Enrasentan

To ensure safe handling and disposal, it is important to be aware of the fundamental properties of **enrasentan**.

Property	Value
Molecular Formula	C29H30O8 ^{[1][2]}
Molecular Weight	506.5 g/mol ^{[1][2]}
Appearance	Off-White Solid (based on similar compounds)
CAS Number	167256-08-8

Procedural Steps for Proper Disposal

The disposal of **enrasentan**, as with any laboratory chemical, should be approached systematically and in accordance with all applicable regulations.

Step 1: Consult the Safety Data Sheet (SDS)

Before handling or disposing of any chemical, always locate and thoroughly review its specific Safety Data Sheet (SDS). The SDS provides comprehensive information regarding hazards, handling, storage, and disposal. If an SDS for **enrasentan** is not immediately available, a generic one for a similar compound like atrasentan can offer general guidance, but a substance-specific SDS should always be prioritized.

Step 2: Personal Protective Equipment (PPE)

Prior to handling **enrasentan** for disposal, ensure you are wearing appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat

Step 3: Segregation and Waste Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and to ensure compliant disposal.

- Do not mix **enrasentan** with other chemical waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Collect waste **enrasentan** in a dedicated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical.
- The label should clearly identify the contents as "Hazardous Waste: **Enrasentan**" and include the date of accumulation.

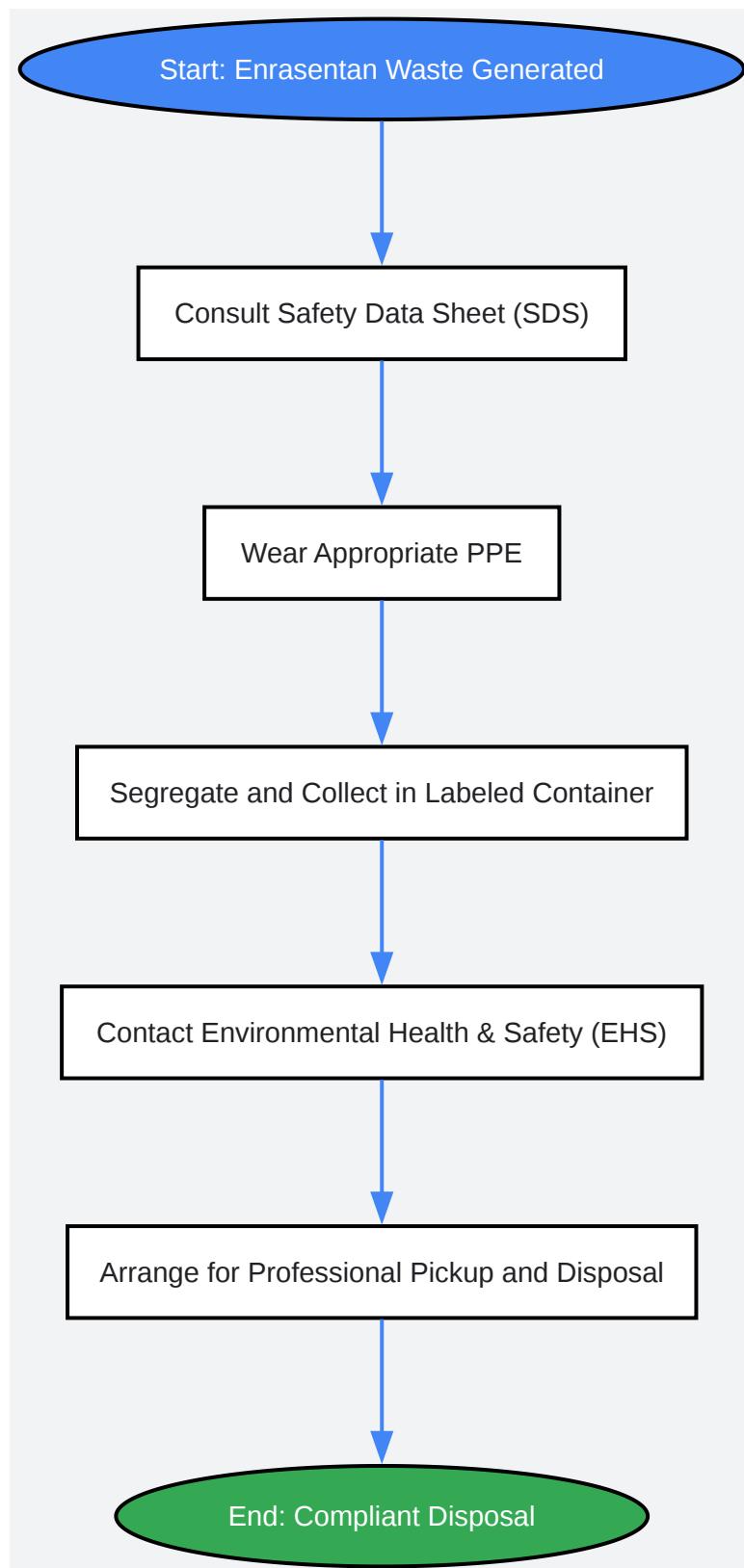
Step 4: Arrange for Professional Disposal

Enrasentan, as a research chemical and investigational drug, should not be disposed of in the regular trash or poured down the drain.

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.
- Follow all institutional procedures for chemical waste pickup, which may include completing a hazardous waste manifest.
- The waste will be transported to a licensed disposal facility for incineration or other approved treatment methods.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **enrasentan**.

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Enrasentan Disposal Workflow

Regulatory Compliance

It is imperative to adhere to all local, state, and federal regulations governing the disposal of chemical waste. In the United States, the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA) provide guidelines for hazardous waste management. For investigational drugs used in clinical research, guidelines from the Resource Conservation and Recovery Act (RCRA) must be followed.

By following these procedures, you contribute to a safer laboratory environment and ensure that your research practices are environmentally responsible and compliant with all applicable regulations.

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References

- 1. Enrasentan | C29H30O8 | CID 178103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Enrasentan: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671347#enrasentan-proper-disposal-procedures]

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